A Technical Guide to Aldose Reductase-IN-3 for Researchers

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Compound of Interest

Compound Name:	*Aldose reductase-IN-3*
Cat. No.:	*B15574130*

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For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **Aldose Reductase-IN-3**, a potent and moderately selective inhibitor of aldose reductase. This guide details commercially available sources, key chemical properties, and its biological context.

Core Compound Information

Aldose Reductase-IN-3, also referred to as Compound 5, is a significant tool in the study of inflammatory diseases. With a CAS number of 1390616-76-8 and a molecular formula of $C_{18}H_{12}ClN_3O_2S_2$, this compound has demonstrated potent and moderately selective inhibitory activity against aldose reductase (AR).[1][2] The reported IC50 value for **Aldose Reductase-IN-3** is 3.99 µM.[2][3][4] Its role as an inhibitor of aldose reductase has positioned it as a compound of interest for research into conditions such as sepsis, where aldose reductase is considered a key molecular target.[2][5]

Commercial Supplier Overview

A variety of chemical suppliers offer **Aldose Reductase-IN-3** for research purposes. The following table summarizes the available information from prominent suppliers.

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Supplier	Catalog Number	Purity	Quantity Options
TargetMol	T61957	>98% (or refer to CoA)	10mM (in 1mL DMSO), 5mg, 10mg, 50mg, 100mg
MedChemExpress	HY-115977	99.85%	10mM (in 1mL DMSO), 5mg, 10mg, 50mg, 100mg
DC Chemicals	DC26195	>98%	5mg, 10mg, 50mg, 100mg
Tebubio	T61957	Not specified	25mg
Cayman Chemical	39009	≥98%	1mg, 5mg

Mechanism of Action: Aldose Reductase Inhibition

Aldose Reductase-IN-3 functions by inhibiting the enzyme aldose reductase. This enzyme is a key component of the polyol pathway, which becomes particularly active during times of hyperglycemic stress. In this pathway, aldose reductase catalyzes the reduction of glucose to sorbitol, utilizing NADPH as a cofactor. The accumulation of sorbitol can lead to osmotic stress and cellular damage. Furthermore, the consumption of NADPH by this pathway can deplete cellular antioxidant reserves, leading to increased oxidative stress. By inhibiting aldose reductase, **Aldose Reductase-IN-3** helps to mitigate these detrimental effects.

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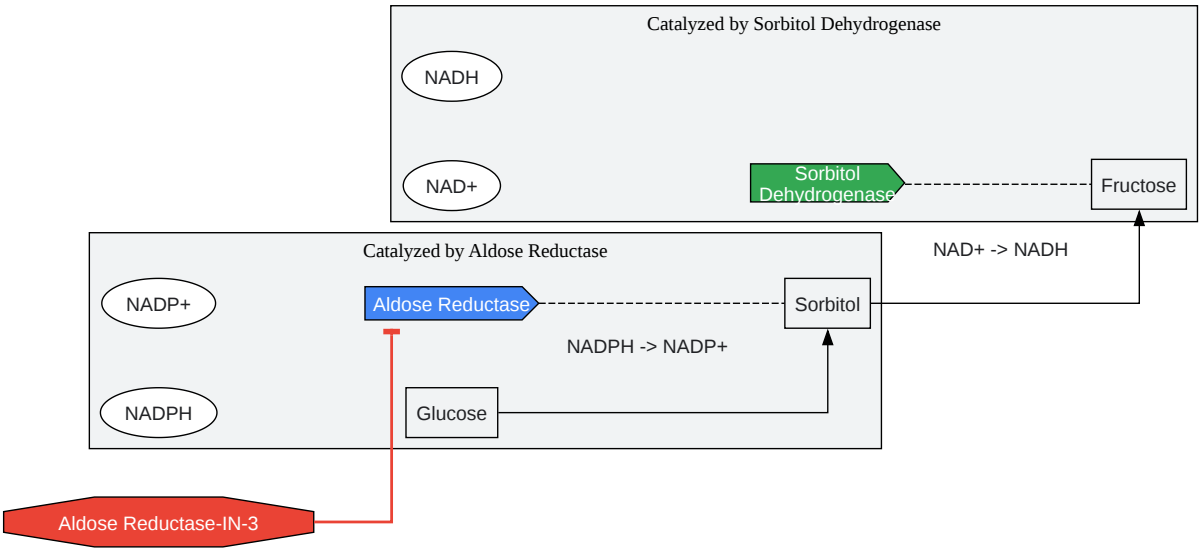

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Figure 1: The Polyol Pathway and the inhibitory action of **Aldose Reductase-IN-3**.

Experimental Workflow: In Vitro Enzyme Inhibition Assay

A common experimental approach to validate the inhibitory effect of compounds like **Aldose Reductase-IN-3** is an in vitro enzyme inhibition assay. The following workflow outlines the key steps in such a procedure.

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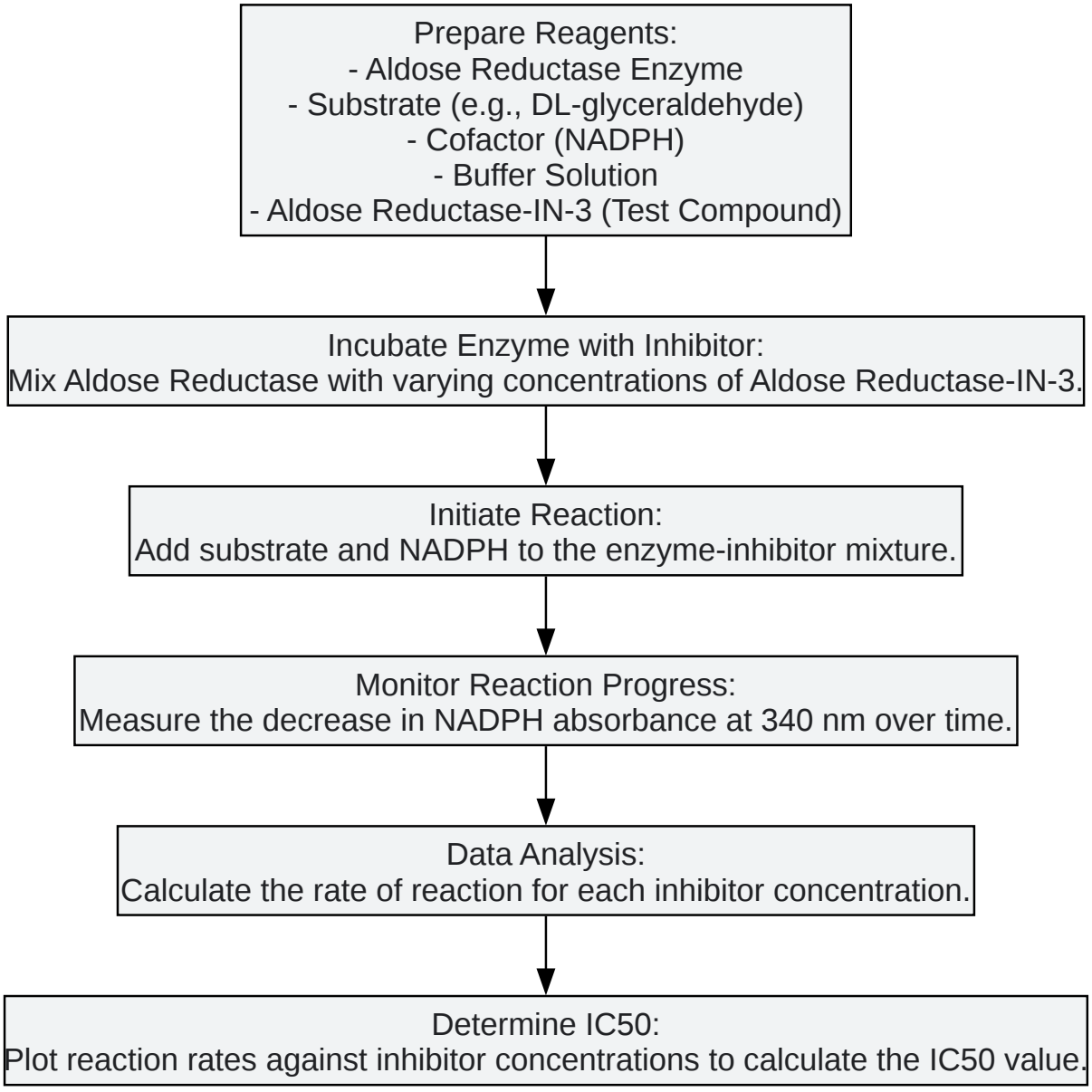

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Figure 2: A generalized workflow for an in vitro Aldose Reductase inhibition assay.

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